

Application Notes: Sulfo-Cyanine5 Maleimide for Fluorescence Microscopy

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Compound of Interest

Compound Name: Sulfo-Cyanine5 maleimide

CAS No.: 2242791-82-6

Cat. No.: B611065

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Introduction

Sulfo-Cyanine5 (Sulfo-Cy5) maleimide is a water-soluble, far-red fluorescent dye widely used for the fluorescent labeling of biomolecules.^{[1][2]} Its maleimide functional group specifically and efficiently reacts with sulfhydryl (thiol) groups, commonly found in the cysteine residues of proteins and peptides, to form a stable thioether bond.^{[3][4]} The presence of sulfonate groups enhances its water solubility, making it an ideal reagent for labeling sensitive proteins in aqueous environments without the need for organic co-solvents.^[5]

The fluorescence emission of Sulfo-Cy5 in the far-red region of the spectrum is a significant advantage for biological imaging.^[4] This region is characterized by low autofluorescence from cells and tissues, which results in a higher signal-to-noise ratio and improved sensitivity.^{[4][5]} These properties, combined with its high molar extinction coefficient and good quantum yield, make **Sulfo-Cyanine5 maleimide** a robust tool for various fluorescence microscopy applications, including immunofluorescence, flow cytometry, and in-vivo imaging.^{[2][3][5]}

Quantitative Data Summary

The photophysical and chemical properties of **Sulfo-Cyanine5 maleimide** are summarized below. These values are essential for designing experiments and selecting appropriate instrumentation.

Property	Value	Reference(s)
Excitation Maximum (λ_{ex})	646 nm	[3][6][7]
Emission Maximum (λ_{em})	662 nm	[3][6][7]
Molar Extinction Coefficient (ϵ)	271,000 L·mol ⁻¹ ·cm ⁻¹	[6][8]
Fluorescence Quantum Yield (Φ)	0.28	[6][8]
Molecular Weight	~803.00 g/mol	[3][6]
Reactive Group	Maleimide (reacts with -SH groups)	[3][4]
Solubility	Water, DMSO, DMF	[3][4][6]

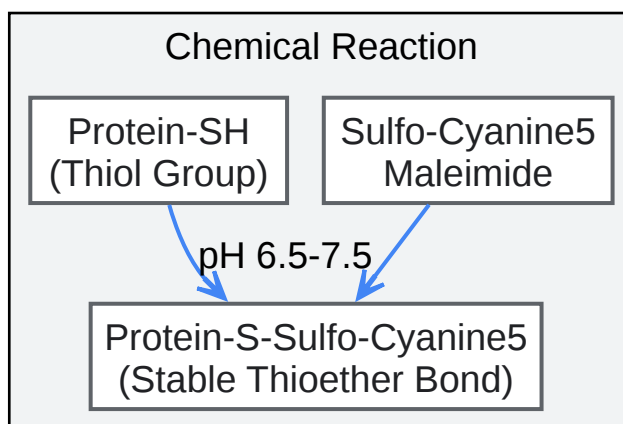
Experimental Protocols

Protocol 1: Labeling of Proteins with Sulfo-Cyanine5 Maleimide

This protocol details the steps for conjugating **Sulfo-Cyanine5 maleimide** to proteins, such as antibodies, that contain free sulfhydryl groups.

Principle of Reaction

The core of the labeling process is the Michael addition reaction between the maleimide group of the dye and a thiol group on the protein. This reaction is highly specific and efficient within a pH range of 6.5-7.5, resulting in a stable covalent thioether bond. For proteins like antibodies that may not have readily available free thiols, a preliminary reduction step is required to break disulfide bonds (-S-S-), typically in the hinge region, to generate reactive sulfhydryl groups (-SH).[9] Tris(2-carboxyethyl)phosphine (TCEP) is a suitable reducing agent as it is effective and does not need to be removed before adding the dye.[9][10]



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Caption: Thiol-Maleimide Conjugation Chemistry.

Materials

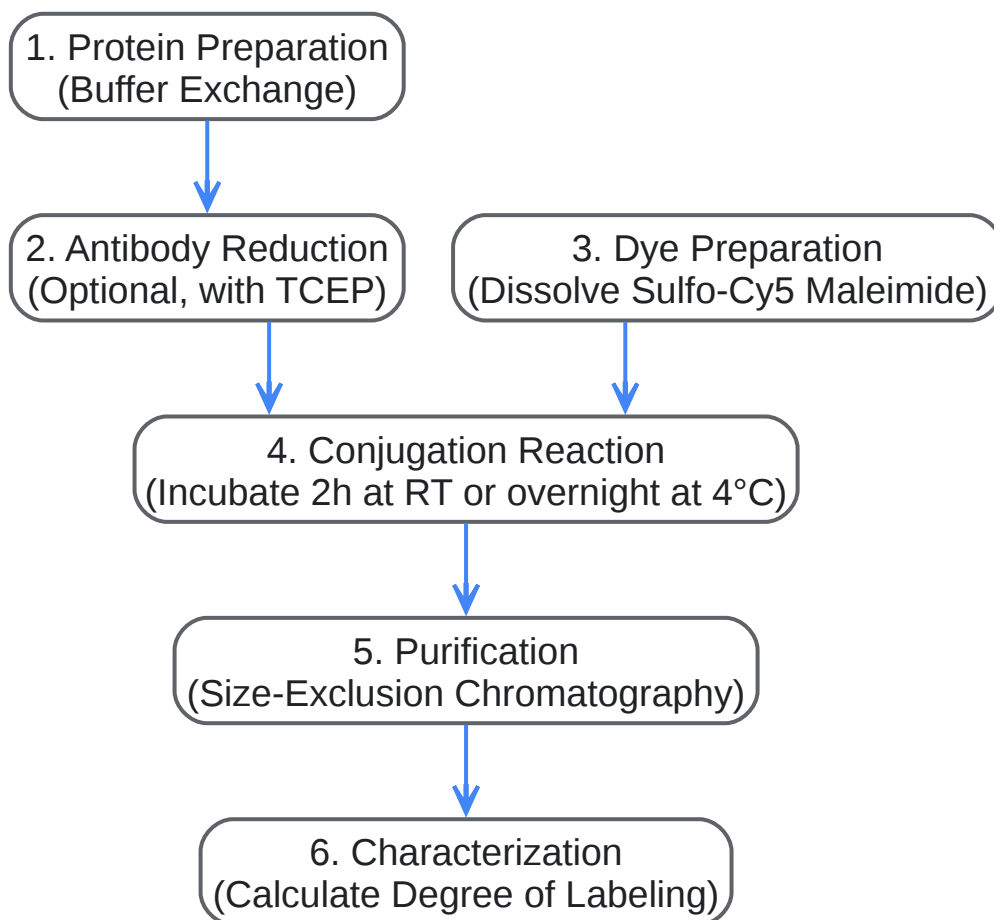
- Protein (e.g., antibody) to be labeled
- **Sulfo-Cyanine5 maleimide**
- Reaction Buffer: Phosphate-buffered saline (PBS) or other amine-free buffer (e.g., HEPES), pH 6.5-7.5[11]
- Reducing Agent (optional): TCEP (Tris(2-carboxyethyl)phosphine) stock solution (10 mM in water)[9]
- Anhydrous DMSO or DMF
- Purification Column: Size-exclusion chromatography column (e.g., Sephadex G-25) or dialysis equipment[9][12]

Procedure

- Protein Preparation:
 - Dissolve the protein in the reaction buffer at a concentration of 1-10 mg/mL.[13]

- If the buffer contains amines (like Tris), exchange it for a suitable amine-free buffer (e.g., PBS) via dialysis or a desalting column.
- Reduction of Disulfide Bonds (if necessary):
 - For proteins without accessible free thiols (e.g., most native antibodies), a reduction step is necessary.
 - Add a 10-fold molar excess of TCEP to the protein solution.[\[14\]](#)
 - Incubate for 30 minutes at room temperature.[\[14\]](#) It is not necessary to remove the TCEP before proceeding.[\[9\]](#)
- Dye Preparation:
 - Allow the vial of **Sulfo-Cyanine5 maleimide** to warm to room temperature before opening.
 - Immediately before use, prepare a 10 mM stock solution of the dye in anhydrous DMSO or DMF.[\[12\]](#)[\[14\]](#)
- Labeling Reaction:
 - Add a 10-20x molar excess of the **Sulfo-Cyanine5 maleimide** stock solution to the protein solution while gently stirring.[\[12\]](#)[\[14\]](#) The optimal ratio may need to be determined empirically.
 - Protect the reaction mixture from light by wrapping the vial in aluminum foil.
 - Incubate for 2 hours at room temperature or overnight at 4°C.[\[12\]](#)[\[14\]](#)
- Purification of the Conjugate:
 - Remove unreacted dye by applying the reaction mixture to a size-exclusion chromatography column (e.g., Sephadex G-25) equilibrated with PBS.[\[9\]](#)
 - The labeled protein will elute first as a colored band.[\[9\]](#) Smaller, unconjugated dye molecules will be retained on the column and elute later.[\[9\]](#)

- Alternatively, purify the conjugate by extensive dialysis against PBS.
- Characterization (Optional but Recommended):
 - Determine the Degree of Labeling (DOL), which is the average number of dye molecules per protein molecule.
 - Measure the absorbance of the conjugate at 280 nm (for the protein) and ~646 nm (for Sulfo-Cy5).
 - Calculate the DOL using the Beer-Lambert law and the molar extinction coefficients of the protein and the dye.



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Caption: Experimental Workflow for Protein Labeling.

Protocol 2: Imaging Cells with Sulfo-Cy5 Labeled Probes

This protocol provides a general guideline for using a Sulfo-Cy5 labeled protein (e.g., an antibody) for immunofluorescence staining of cultured cells.

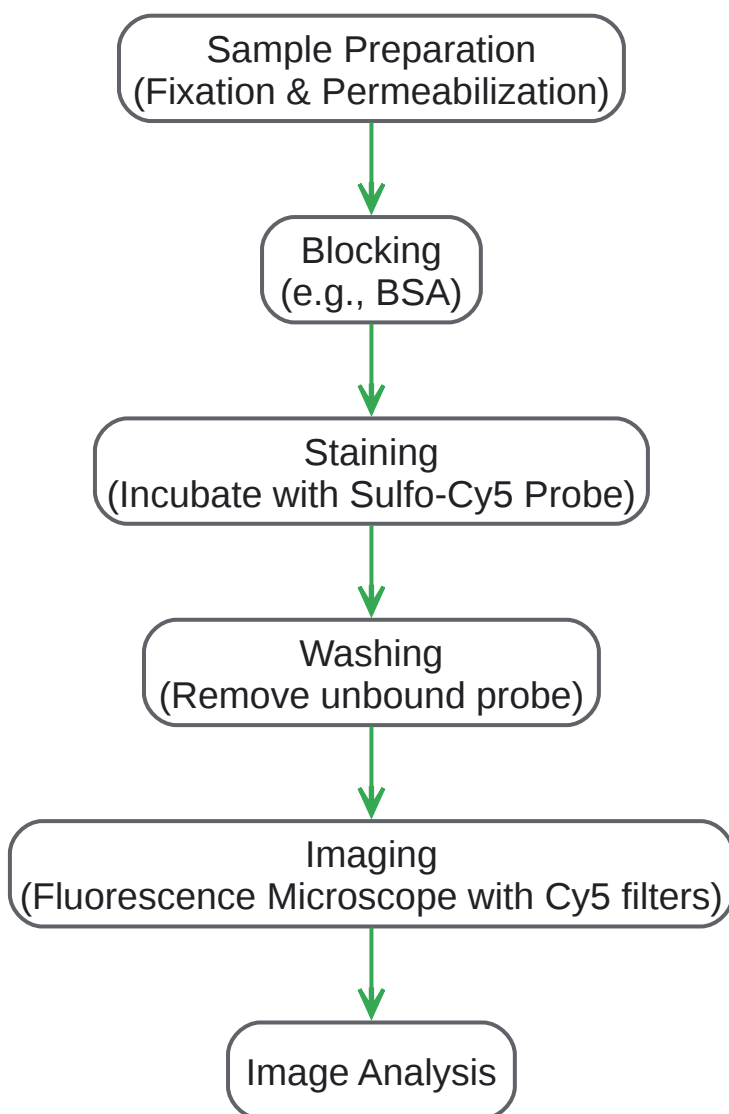
Materials

- Sulfo-Cy5 labeled protein (from Protocol 1)
- Cultured cells on coverslips or in an imaging-compatible plate
- Fixation Buffer: 4% paraformaldehyde (PFA) in PBS
- Permeabilization Buffer: 0.1% Triton X-100 in PBS
- Blocking Buffer: 1-5% Bovine Serum Albumin (BSA) in PBS
- Wash Buffer: PBS
- Mounting Medium with DAPI (optional, for nuclear counterstain)

Procedure

- Cell Preparation:
 - Wash cells briefly with PBS.
 - Fix the cells with Fixation Buffer for 15 minutes at room temperature.
 - Wash the cells three times with PBS for 5 minutes each.
 - Permeabilize the cells with Permeabilization Buffer for 10 minutes (required for intracellular targets).
 - Wash the cells three times with PBS for 5 minutes each.
- Staining:
 - Block non-specific binding by incubating the cells in Blocking Buffer for 30-60 minutes.

- Dilute the Sulfo-Cy5 labeled protein to the desired final concentration in Blocking Buffer.
- Incubate the cells with the diluted labeled probe for 1-2 hours at room temperature or overnight at 4°C, protected from light.
- Washing:
 - Wash the cells three times with PBS for 5-10 minutes each to remove unbound probes.
- Mounting and Imaging:
 - Mount the coverslip onto a microscope slide using an appropriate mounting medium.
 - Visualize the sample using a fluorescence microscope equipped with filter sets suitable for Sulfo-Cy5 (Excitation: ~646 nm, Emission: ~662 nm).[5] A Cy5 filter set is standard.[15]



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Caption: General Fluorescence Microscopy Workflow.

Troubleshooting

Problem	Potential Cause(s)	Suggested Solution(s)
Low Degree of Labeling (DOL)	- Inefficient reduction of disulfide bonds.- Hydrolysis of the maleimide group.- Insufficient molar ratio of dye to protein.	- Ensure TCEP solution is fresh.[9] - Prepare the dye stock solution immediately before use. Ensure the reaction pH is between 6.5 and 7.5.[9][16] - Increase the molar ratio of dye to protein in the reaction.[9]
Protein Precipitation	- High degree of labeling.- High concentration of organic solvent (DMSO/DMF).	- Reduce the dye-to-protein molar ratio.[9] - Ensure the final concentration of the organic solvent in the reaction mixture is not excessive.
Low/No Fluorescence Signal	- Photobleaching.- Low abundance of the target molecule.	- Use an anti-fade mounting medium. Minimize exposure of the sample to the excitation light. - Consider using a brighter dye or signal amplification techniques if the target is known to be of low abundance.[4]
High Background Staining	- Incomplete removal of unbound dye.- Insufficient blocking.- Non-specific binding of the conjugate.	- Ensure thorough purification of the conjugate after labeling. [9] - Increase the blocking time or the concentration of the blocking agent (e.g., BSA). - Include an isotype control for antibody staining.

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